

A Comprehensive Technical Guide to 2,9-Di-sec-butyl-1,10-phenanthroline

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Compound of Interest

Compound Name: 2,9-Di-sec-butyl-1,10-phenanthroline

Cat. No.: B1254918

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This technical guide provides an in-depth overview of **2,9-Di-sec-butyl-1,10-phenanthroline**, a heterocyclic organic compound with significant applications in medicinal chemistry and materials science. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, synthesis, and biological activities, with a focus on its emerging role as an antitumor agent.

Chemical and Physical Properties

2,9-Di-sec-butyl-1,10-phenanthroline, also known as dsBPT, is a derivative of 1,10-phenanthroline with secondary butyl groups substituted at the 2 and 9 positions. This substitution enhances its solubility in organic solvents and influences its steric and electronic properties, which are critical for its function as a chelating ligand and its biological activity.

Property	Value	Reference
Molecular Formula	C ₂₀ H ₂₄ N ₂	[1][2][3][4]
Molecular Weight	292.42 g/mol	[1][5][6]
IUPAC Name	2,9-di(butan-2-yl)-1,10-phenanthroline	[1]
CAS Number	126646-42-2	[5]
Appearance	White to orange to light green powder	[4]
Melting Point	57 - 59 °C	[4]
LogP	5.89	[6]

Applications in Research and Drug Development

2,9-Di-sec-butyl-1,10-phenanthroline has garnered significant interest for its versatile applications:

- **Antitumor Agent:** It has demonstrated potent antitumor activity against various cancer cell lines, including lung and head and neck cancers.[7][8][9] It can induce G1 cell cycle arrest, apoptosis, and autophagy in cancer cells.[7][8]
- **Coordination Chemistry:** It serves as a bidentate chelating ligand, forming stable complexes with various transition metals. These complexes are investigated for their catalytic and biological properties.[4]
- **Analytical Chemistry:** Its ability to selectively form colored complexes with metal ions makes it a useful reagent in the development of sensors for environmental and industrial monitoring. [4]
- **Materials Science:** The compound is incorporated into polymers to enhance thermal stability and mechanical strength. It is also used in the synthesis of advanced materials for organic light-emitting diodes (OLEDs) and photovoltaic devices.[4][10]

- **Drug Delivery:** As a derivative of 1,10-phenanthroline, it has potential applications as a carrier in drug delivery systems to transport therapeutic agents to target cells.[\[10\]](#)

Experimental Protocols

Synthesis of 2,9-Di-sec-butyl-1,10-phenanthroline (dsBPT)

While a specific detailed protocol for the synthesis of **2,9-Di-sec-butyl-1,10-phenanthroline** was not found in the initial search, a general method for the synthesis of related 2,9-dialkyl-1,10-phenanthrolines involves the reaction of 1,10-phenanthroline with an organolithium reagent. For example, the synthesis of 2,9-dibutyl-1,10-phenanthroline can be achieved using n-butyllithium.[\[6\]](#) A similar approach would be expected for the synthesis of the sec-butyl derivative.

The purity of the synthesized dsBPT can be verified using techniques such as thin-layer chromatography (TLC), ¹H NMR, and elemental analysis.[\[7\]](#)

In Vivo Antitumor Activity Assessment: Xenograft Mouse Model

This protocol details the investigation of the in vivo antitumor effects of dsBPT in a head and neck cancer xenograft model.[\[7\]](#)[\[8\]](#)

- **Cell Culture and Animal Model:** Tu212 head and neck cancer cells are cultured and harvested. Athymic nude mice (nu/nu) are used for the study.
- **Tumor Implantation:** 2×10^6 Tu212 cells are injected subcutaneously into the flank of each mouse.
- **Tumor Growth and Grouping:** Tumors are allowed to grow to a palpable size. Mice are then randomly assigned to treatment and control groups.
- **Treatment Administration:** dsBPT is administered to the treatment groups, typically via intraperitoneal injection, at varying doses. The control group receives a vehicle control.

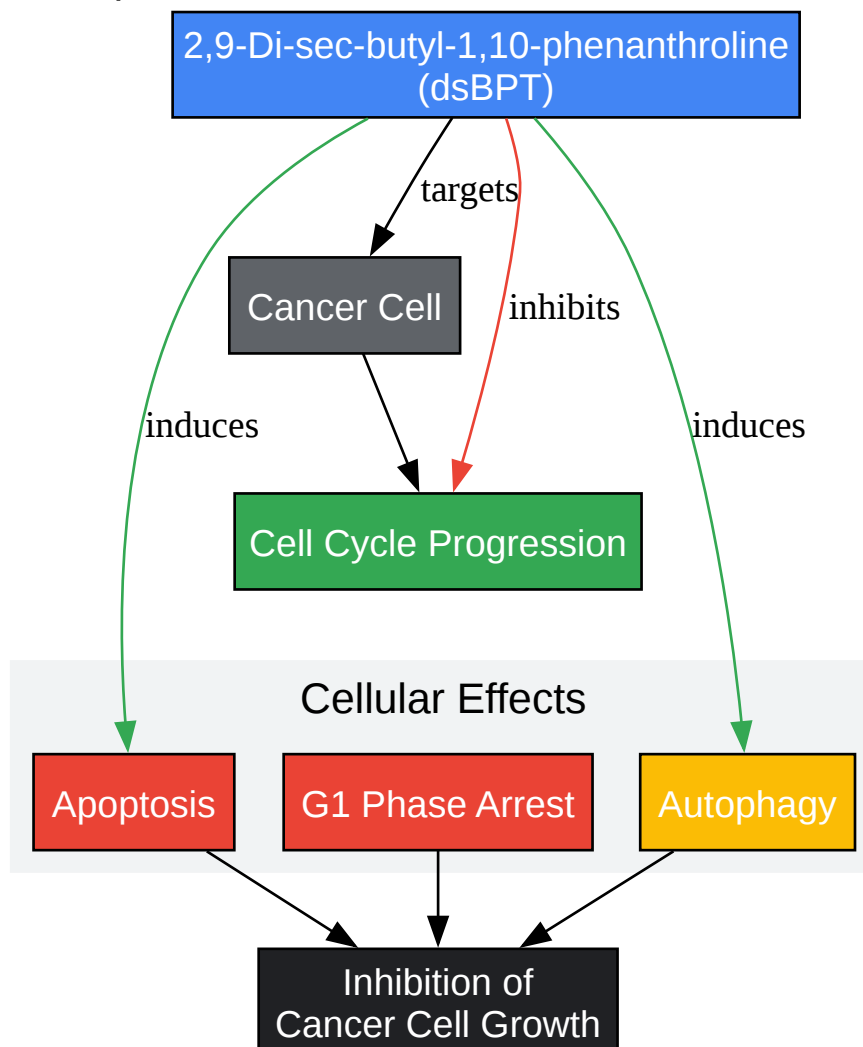
- **Tumor Measurement:** Tumor volume is measured regularly (e.g., twice a week) using calipers. The formula $V = (\pi/6) \times \text{length} \times \text{width}^2$ is used to calculate the tumor volume.
- **Monitoring:** The body weight and overall health of the mice are monitored throughout the experiment.
- **Endpoint and Analysis:** At the end of the study, mice are euthanized, and tumors are excised and weighed. The tumor growth inhibition is calculated. Statistical analysis is performed to determine the significance of the observed differences between the treatment and control groups.

Visualizations

Proposed Signaling Pathway for Antitumor Activity

The following diagram illustrates the proposed mechanism of action for the antitumor effects of **2,9-Di-sec-butyl-1,10-phenanthroline** (dsBPT), which involves the induction of cell cycle arrest and apoptosis.^{[7][8]}

Proposed Antitumor Mechanism of dsBPT



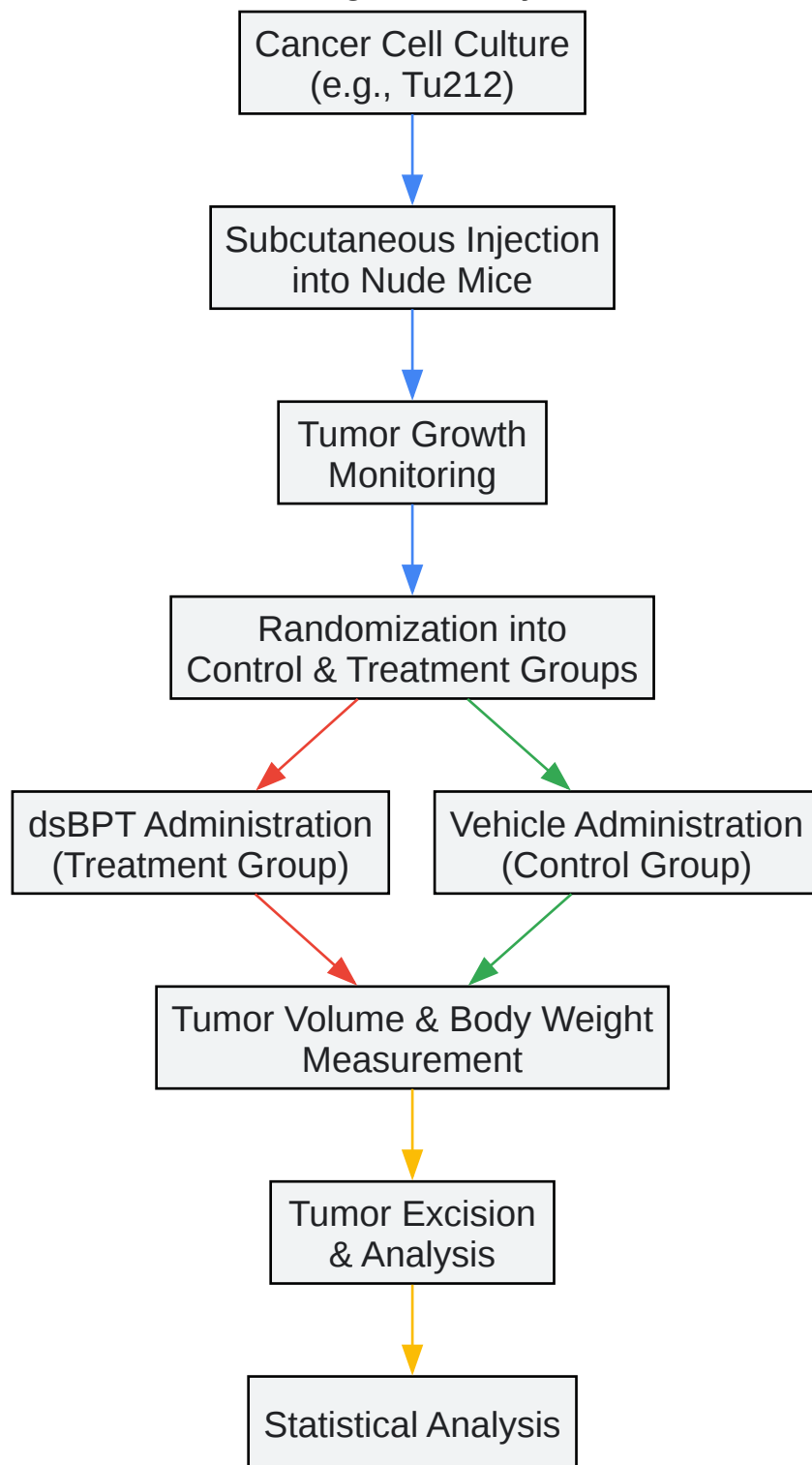
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Caption: Proposed Antitumor Mechanism of dsBPT.

Experimental Workflow for In Vivo Xenograft Study

This diagram outlines the key steps in the experimental workflow for evaluating the in vivo antitumor efficacy of dsBPT using a xenograft mouse model.

In Vivo Xenograft Study Workflow



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Caption: In Vivo Xenograft Study Workflow.

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References

- 1. 2,9-Di-sec-butyl-1,10-phenanthroline | Benchchem [benchchem.com]
- 2. 2,9-Di-tert-butyl-1,10-phenanthroline | C₂₀H₂₄N₂ | CID 14647745 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2,9-Dibutyl-1,10-phenanthroline | C₂₀H₂₄N₂ | CID 13384176 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. chemimpex.com [chemimpex.com]
- 5. MOLBASE [key.molbase.com]
- 6. 2,9-Dibutyl-1,10-phenanthroline | CAS#:85575-93-5 | Chemsrce [chemsrc.com]
- 7. Antitumor Activity of 2,9-Di-Sec-Butyl-1,10-Phenanthroline | PLOS One [journals.plos.org]
- 8. researchgate.net [researchgate.net]
- 9. Antitumor Activity of 2,9-Di-Sec-Butyl-1,10-Phenanthroline - PMC [pmc.ncbi.nlm.nih.gov]
- 10. 1,10-phenanthroline: Chemical properties, applications, and future prospects_Chemicalbook [chemicalbook.com]
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